An In-depth Technical Guide to Isopropyl Levulinate

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Compound of Interest

Compound Name:	*Isopropyl 4-oxopentanoate*
CAS No.:	*21884-26-4*
Cat. No.:	*B1584858*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of isopropyl levulinate, a versatile bio-based chemical. The document covers its fundamental properties, synthesis protocols, and potential applications relevant to research and development.

Chemical Identity and Structure

Isopropyl levulinate, also known as propan-2-yl 4-oxopentanoate, is an ester of levulinic acid and isopropanol.[1][2] Its unique structure, containing both a ketone and an ester functional group, makes it a valuable intermediate in various chemical syntheses.[3]

- CAS Number: 21884-26-4[2][4][5]
- Molecular Formula: $C_8H_{14}O_3$[1][2]
- IUPAC Name: propan-2-yl 4-oxopentanoate[1][2]
- SMILES: CC(C)OC(=O)CCC(=O)C[1]

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- InChIKey: MGJRGGIHFUREHT-UHFFFAOYSA-N[1]

Structure:

Caption: Chemical structure of isopropyl levulinate.

Physicochemical Properties

The following table summarizes the key physicochemical properties of isopropyl levulinate.

Property	Value	Source
Molecular Weight	158.19 g/mol	[1]
Appearance	Colorless clear liquid (est.)	[4][5]
Boiling Point	209.00 °C @ 760.00 mm Hg	[4][5]
Specific Gravity	0.98100 to 0.98700 @ 25.00 °C	[4][5]
Refractive Index	1.41800 to 1.42400 @ 20.00 °C	[4][5]
Flash Point	184.00 °F (84.44 °C)	[4][5]
Vapor Pressure	0.204000 mmHg @ 25.00 °C (est.)	[5]
Solubility	Soluble in alcohol; very slightly soluble in water.	[5]
logP (o/w)	0.792 (est.)	[5]

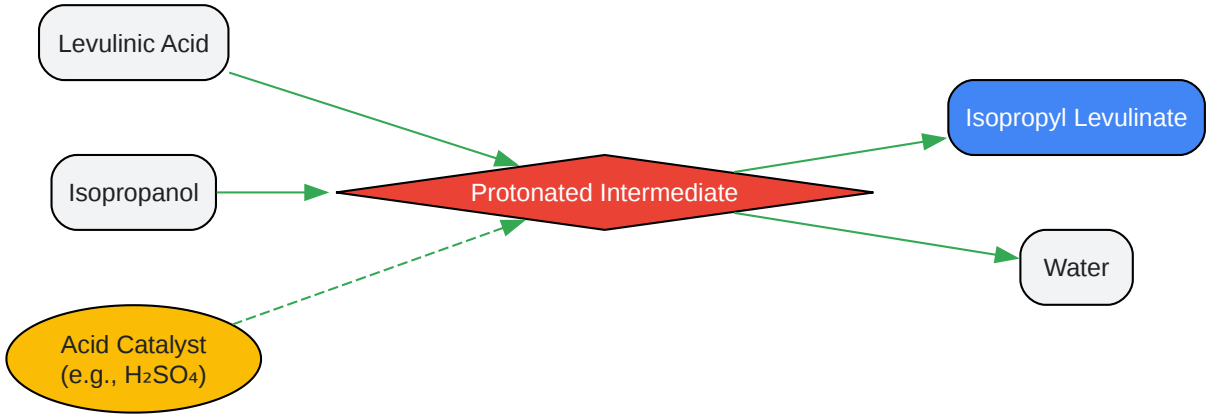
Synthesis of Isopropyl Levulinate

Isopropyl levulinate can be synthesized through several pathways, primarily from biomass-derived precursors like levulinic acid and furfural.[3]

A common method for producing isopropyl levulinate is the direct esterification of levulinic acid with isopropanol in the presence of an acid catalyst.[3] This reaction involves the condensation

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of the carboxylic acid group of levulinic acid with the hydroxyl group of isopropanol.[3]



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Caption: Esterification of levulinic acid to isopropyl levulinate.

Experimental Protocol: Esterification of Levulinic Acid

This protocol is based on general laboratory procedures for Fischer esterification.

Materials:

- Levulinic acid
- Isopropanol (anhydrous)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask

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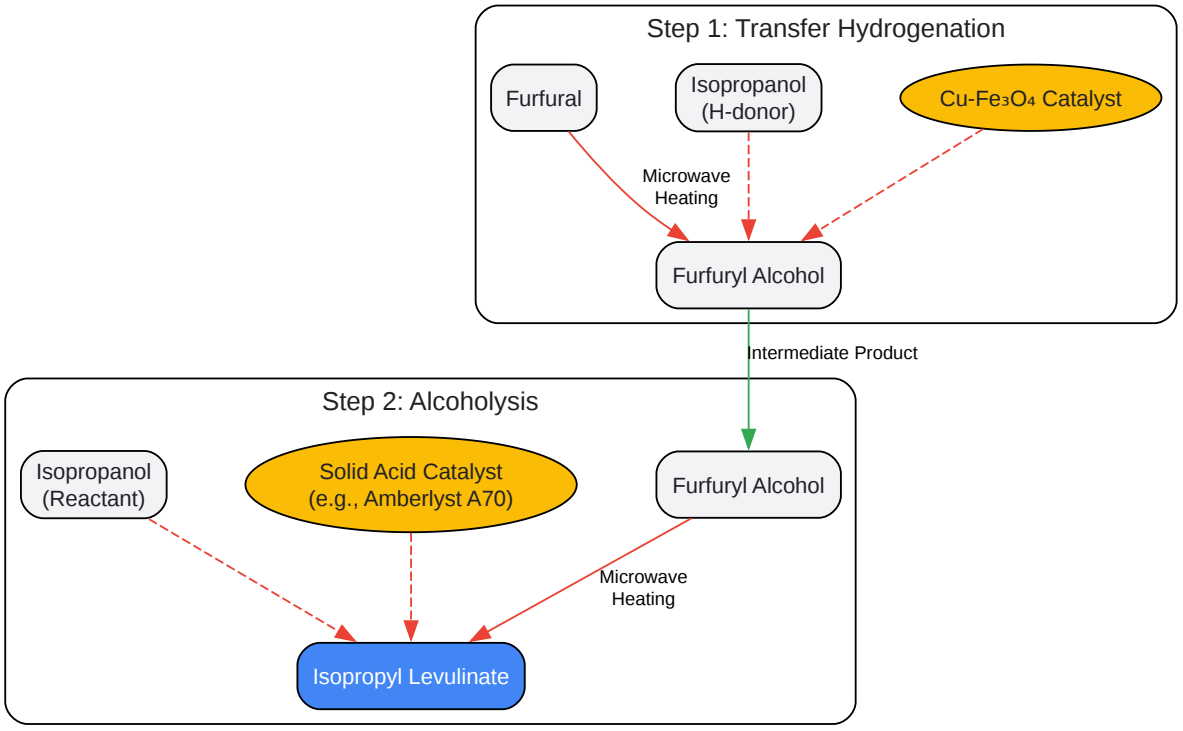
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, combine levulinic acid and an excess of isopropanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Neutralize the excess acid by carefully adding a saturated solution of sodium bicarbonate until effervescence ceases.
- Transfer the mixture to a separatory funnel and wash with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain crude isopropyl levulinate.
- The product can be further purified by distillation.

An alternative and promising route involves a two-step microwave-assisted cascade process starting from furfural, another key biomass-derived platform chemical.[3][6][7] This process first involves the catalytic transfer hydrogenation of furfural to furfuryl alcohol, followed by the alcoholysis of furfuryl alcohol to isopropyl levulinate.[3][6][7]

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Caption: Two-step cascade synthesis of isopropyl levulinate from furfural.

Experimental Protocol: Two-Step Synthesis from Furfural

This protocol is a generalized representation based on published research.[6][7]

Step 1: Catalytic Transfer Hydrogenation of Furfural Materials:

- Furfural
- Isopropanol (solvent and H-donor)

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- Cu-Fe_3O_4 magnetic catalyst
- Microwave reactor

Procedure:

- In a microwave reactor vessel, combine furfural, isopropanol, and the Cu-Fe_3O_4 catalyst.
- Seal the vessel and subject it to microwave heating at a specified temperature (e.g., 130°C) for a designated time (e.g., 1 hour).[6]
- After the reaction, cool the vessel and separate the magnetic catalyst using an external magnet.
- The resulting solution is rich in furfuryl alcohol.

Step 2: Alcoholysis of Furfuryl Alcohol Materials:

- Furfuryl alcohol-rich solution from Step 1
- Solid acid catalyst (e.g., Amberlyst A70 resin)
- Microwave reactor

Procedure:

- To the furfuryl alcohol-rich solution, add the solid acid catalyst.
- Seal the microwave reactor vessel and heat at a specified temperature (e.g., 120°C) for a certain duration (e.g., 1.5 hours).[6]
- Upon completion, cool the reaction mixture and separate the solid catalyst by filtration.
- The resulting liquid contains isopropyl levulinate, which can be purified by distillation.

Applications in Research and Development

Isopropyl levulinate and other alkyl levulinates are gaining attention for a variety of applications:

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- Biofuels: They are considered promising bio-based molecules that can be blended with transportation fuels like biodiesel to reduce soot formation.[7]
- Green Solvents: Their properties make them potential environmentally friendly solvents for various chemical processes.[7]
- Chemical Intermediates: Isopropyl levulinate serves as a precursor for the synthesis of other valuable chemicals, such as γ-valerolactone (GVL), which has applications in polymer synthesis.[3][8]
- Flavoring Agents and Fragrances: Alkyl levulinates are used as flavoring agents and fragrances in the food and cosmetic industries.[7]
- Pharmaceutical and Agrochemical Synthesis: It can be a precursor for synthesizing chiral γ-butyrolactones, which are important building blocks in the synthesis of pharmaceuticals and agrochemicals.[3]

The development of efficient and sustainable methods for producing isopropyl levulinate from biomass is a key area of research, driven by the growing demand for renewable chemicals and fuels.[9]

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